

# An In-depth Technical Guide to (E)-10-Dodecenyl Acetate

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## Compound of Interest

Compound Name: (E)-10-Dodecenyl acetate

Cat. No.: B205600

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CAS Number: 35153-09-4

This technical guide provides a comprehensive overview of **(E)-10-Dodecenyl acetate**, a significant semiochemical in the field of chemical ecology. The document is intended for researchers, scientists, and professionals involved in drug development, agriculture, and chemical synthesis. It details the compound's properties, synthesis, biological role, and analytical methodologies.

## Chemical and Physical Properties

**(E)-10-Dodecenyl acetate** is a fatty acid ester characterized by a 12-carbon chain with a double bond at the tenth carbon in the (E) or trans configuration, and an acetate functional group.<sup>[1]</sup> This structure contributes to its volatility and specific biological activity.<sup>[1]</sup> It is a colorless to pale yellow liquid with a characteristic sweet, floral odor.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **(E)-10-Dodecenyl Acetate**

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>26</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	226.35 g/mol	[1][2][3]
CAS Registry Number	35153-09-4	[1][2][3]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Sweet, floral	[1]
Boiling Point	105 °C @ 0.1 mm Hg	[4]
Flash Point	230 °F (110 °C) (Closed Cup)	[4]
Specific Gravity	0.8700 - 0.8800 @ 25°C	[4]
Water Solubility	Insoluble	[4]
Purity	Min. 95%	[1]

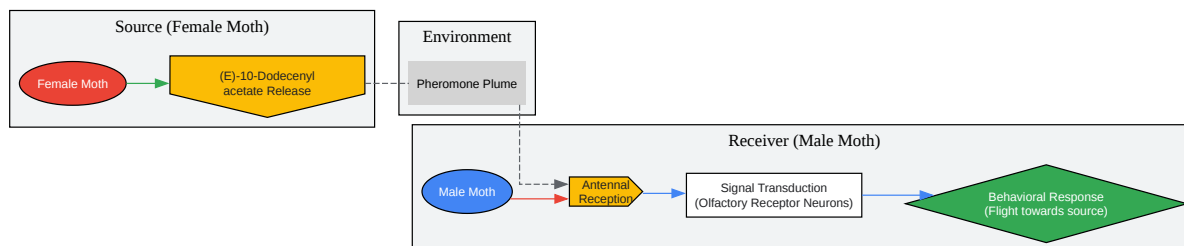
Table 2: Spectroscopic Data of **(E)-10-Dodecenyl Acetate**

Spectrum Type	Key Data Points	Source
<sup>1</sup> H NMR (300 MHz, CDCl <sub>3</sub> )	δ (ppm): 5.39-5.43 (m, 2H, CH=CH), 4.05 (t, 2H, J=6.8Hz, CHO), 2.05 (s, 3H, CH <sub>3</sub> CO), 1.97 (m, 2H, CH <sub>2</sub> CH=), 1.73 (m, 3H, CH <sub>3</sub> ), 1.57-1.65 (m, 4H, CH <sub>2</sub> ), 1.28 (m, 10H, CH <sub>2</sub> )	[5]
<sup>13</sup> C NMR (75 MHz, CDCl <sub>3</sub> )	δ (ppm): 171.2, 131.6, 124.5, 64.6, 32.6, 29.6, 29.4, 29.4, 29.2, 29.1, 28.6, 26.8, 21.0, 17.9	[5]
Mass Spectrum (EI, 70 eV)	m/z (%): 226 (M <sup>+</sup> , 0), 166 (11.7), 137 (3.43), 124 (6.4), 110 (11.7), 109 (11.7), 96 (26.5), 82 (56), 68 (75.5), 55 (80.4), 43 (100)	[5]

## Biological Activity and Mechanism of Action

**(E)-10-Dodecenyl acetate** is primarily known for its role as an insect sex pheromone.[1][5][6] Pheromones are chemical signals used for communication between members of the same species, influencing behaviors such as mating.[7] This compound is a major sex pheromone component for several species of Lepidoptera, including the spotted tentiform leafminer, *Phyllonorycter blancardella*. [5][6] Male moths are highly sensitive to this compound, following its concentration gradient in the air to locate a receptive female for mating. This attraction is a key mechanism for reproductive success in these species.

While a specific intracellular signaling pathway for pheromone reception is complex and involves olfactory receptor neurons, a simplified representation of its function as a semiochemical is illustrated below.



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Fig. 1: Simplified action of **(E)-10-Dodecenyl acetate** as a pheromone.

## Experimental Protocols

### Synthesis of (E)-10-Dodecenyl Acetate

A reported synthesis of **(E)-10-dodecenyl acetate** starts from 1,9-nonanediol.[5] The following is a generalized protocol based on this literature.

#### Step 1: Monoprotection of 1,9-Nonanediol

- Dissolve 1,9-nonanediol in a suitable solvent (e.g., dichloromethane).
- Add a protecting group reagent (e.g., tert-butyldimethylsilyl chloride) and a base (e.g., imidazole) at 0 °C.
- Stir the reaction mixture at room temperature until completion (monitored by TLC).
- Work up the reaction and purify the product by column chromatography to obtain the mono-protected alcohol.

#### Step 2: Oxidation to the Aldehyde

- Dissolve the mono-protected alcohol in an appropriate solvent (e.g., dichloromethane).

- Add an oxidizing agent (e.g., pyridinium chlorochromate) at room temperature.
- Stir the mixture until the reaction is complete (monitored by TLC).
- Filter the reaction mixture through a pad of silica gel and concentrate the filtrate to yield the aldehyde.

### Step 3: Wittig Reaction

- Prepare the phosphonium ylide by reacting an appropriate phosphonium salt (e.g., ethyltriphenylphosphonium bromide) with a strong base (e.g., n-butyllithium) in an anhydrous solvent (e.g., THF) at low temperature.
- Add the aldehyde from Step 2 to the ylide solution.
- Allow the reaction to warm to room temperature and stir until completion.
- Quench the reaction with a saturated aqueous solution of ammonium chloride and extract the product with an organic solvent.
- Purify the product by column chromatography to obtain the protected (E/Z)-alkene mixture.

### Step 4: Deprotection

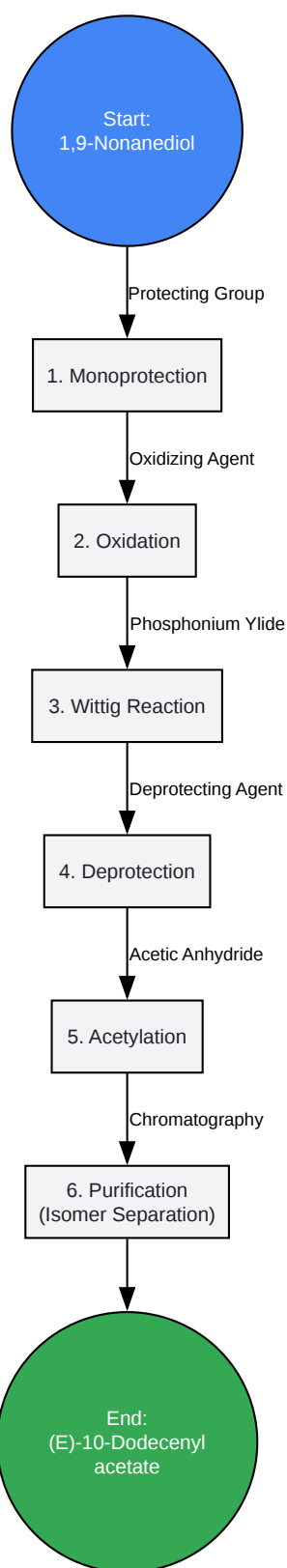
- Dissolve the protected alkene in a suitable solvent (e.g., THF).
- Add a deprotecting agent (e.g., tetrabutylammonium fluoride).
- Stir the reaction at room temperature until the deprotection is complete.
- Work up the reaction and purify the resulting alcohol by column chromatography.

### Step 5: Acetylation

- Dissolve the alcohol from Step 4 in a solvent such as dichloromethane or pyridine.<sup>[8]</sup>
- Add acetic anhydride and a catalytic amount of a base (e.g., DMAP) or use pyridine as the solvent and base.<sup>[8]</sup>

- Stir the reaction mixture at room temperature.[8]
- Upon completion, quench the reaction with water, extract the product, and purify by column chromatography to yield **(E)-10-dodecenyl acetate**.

Step 6: Isomer Separation/Purification The Wittig reaction may produce a mixture of (E) and (Z) isomers. The desired (E)-isomer can be separated and purified using techniques such as preparative gas chromatography or column chromatography with a silver nitrate-impregnated silica gel.



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Fig. 2: General workflow for the synthesis of **(E)-10-Dodecenyl acetate**.

## Analytical Methods

### Gas Chromatography-Mass Spectrometry (GC-MS)

- Purpose: To determine the purity and confirm the identity of the synthesized compound.
- Column: A non-polar capillary column (e.g., DB-5ms) is suitable for separation.
- Injector Temperature: 250 °C.
- Oven Program: Start at a lower temperature (e.g., 150 °C), hold for a few minutes, then ramp at a controlled rate (e.g., 20 °C/min) to a final temperature (e.g., 200 °C) and hold.
- Carrier Gas: Helium.
- Mass Spectrometer: Operated in electron ionization (EI) mode at 70 eV. The resulting fragmentation pattern can be compared to literature data for identification.

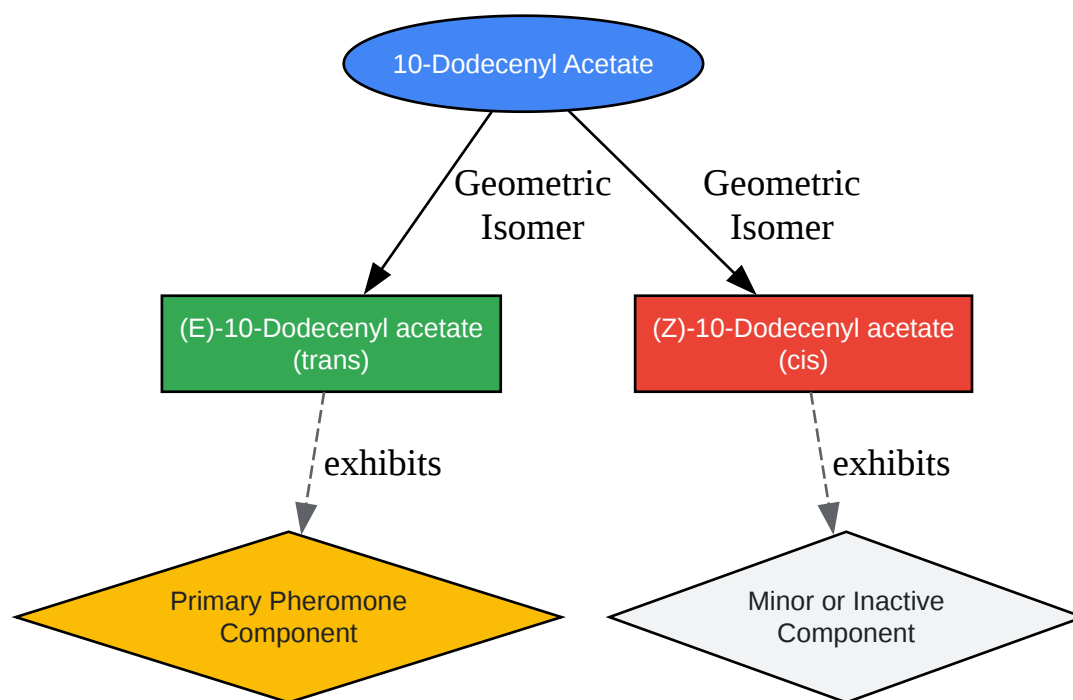
### Nuclear Magnetic Resonance (NMR) Spectroscopy

- Purpose: To elucidate the chemical structure and confirm the stereochemistry of the double bond.
- Solvent: Deuterated chloroform ( $\text{CDCl}_3$ ).
- $^1\text{H}$  NMR: Provides information on the number and types of protons. The coupling constant (J-value) of the vinylic protons is characteristic of the (E)-configuration (typically > 12 Hz).
- $^{13}\text{C}$  NMR: Shows the number and types of carbon atoms in the molecule.

## Logical Relationships of Isomers

**(E)-10-Dodecenyl acetate** has a geometric isomer, (Z)-10-dodecenyl acetate. The spatial arrangement of the substituents around the carbon-carbon double bond differs between these two isomers, leading to distinct physical properties and biological activities. The synthesis often produces a mixture of these isomers, necessitating a purification step to isolate the biologically active (E)-form.





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Fig. 3: Logical relationship between the geometric isomers.

## Safety and Handling

**(E)-10-Dodecenyl acetate** is considered to have low toxicity when handled properly.[1]

However, it may cause irritation upon direct contact with the eyes or skin. Standard laboratory safety precautions should be followed, including the use of personal protective equipment such as gloves and safety glasses.[4] It should be stored in a cool, well-ventilated area in a tightly sealed container under an inert gas.[4]

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for professional scientific or medical advice. Always consult the relevant Safety Data Sheet (SDS) before handling this chemical.

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